

2,3,5-Trimethylanisole safety data sheet (SDS)

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Compound of Interest

Compound Name: 2,3,5-Trimethylanisole

Cat. No.: B020204

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An In-Depth Technical Guide to the Safety of 2,3,5-Trimethylanisole

This technical guide provides a comprehensive overview of the safety data for **2,3,5-Trimethylanisole** (CAS No: 20469-61-8), intended for researchers, scientists, and professionals in drug development. The document details hazard classifications, physical and chemical properties, handling procedures, and emergency responses.

Identification and Physical Properties

2,3,5-Trimethylanisole, also known as 1-Methoxy-2,3,5-trimethylbenzene, is a colorless liquid with a pungent aroma.^[1] It is used in organic synthesis and as an additive in the flavor and fragrance industry.^{[1][2]}




Table 1: Chemical and Physical Properties of 2,3,5-Trimethylanisole

Property	Value	Source(s)
IUPAC Name	1-Methoxy-2,3,5-trimethylbenzene	[3]
CAS Number	20469-61-8	[3]
Molecular Formula	C ₁₀ H ₁₄ O	[3][4]
Molecular Weight	150.22 g/mol	[3][5]
Appearance	Colorless oil/liquid	[1][5]
Boiling Point	213-216 °C (@ 760 mmHg)	[5]
84.5-85 °C (@ 7 mmHg)	[2]	
Density	0.97 g/cm ³	[5]
Refractive Index	1.518 - 1.520	[5]
Flash Point	80.9 °C (178 °F) (estimated)	[6]
Solubility	Soluble in organic solvents (e.g., Chloroform, Dichloromethane).[5] Insoluble in water.[1]	[1][5]

Hazard Identification and Classification

2,3,5-Trimethylanisole is classified as an irritant according to the Globally Harmonized System (GHS). The primary hazards are irritation to the skin, eyes, and respiratory system.[3]

Table 2: GHS Hazard Classification for **2,3,5-Trimethylanisole**

Classification	Code	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	H315	Causes skin irritation	 alt text	Warning
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	 alt text	Warning
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	 alt text	Warning

Source: Aggregated GHS information provided to the ECHA C&L Inventory.[3]

Precautionary Statements: For a full list of precautionary statements (P-codes) including prevention, response, storage, and disposal, refer to the ECHA C&L Inventory.[3] Key preventative statements include P261 (Avoid breathing dust/fume/gas/mist/vapors/spray) and P280 (Wear protective gloves/eye protection/face protection).[3][5]

Toxicology and Health Effects

The primary health effects associated with **2,3,5-Trimethylanisole** are irritant in nature, consistent with its GHS classification.

Table 3: Summary of Toxicological Endpoints

Endpoint	Result	Classification
Acute Oral Toxicity	Data not available	Not classified
Acute Dermal Toxicity	Data not available	Not classified
Acute Inhalation Toxicity	Data not available	Not classified
Skin Corrosion/Irritation	Irritant	Category 2
Serious Eye Damage/Irritation	Serious Irritant	Category 2A
Respiratory Irritation	May cause irritation	STOT SE Category 3

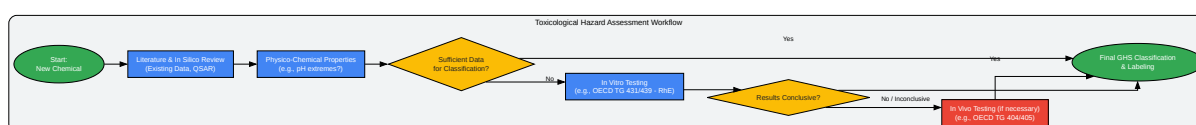
Note: Specific quantitative toxicity data (e.g., LD50, LC50) for **2,3,5-Trimethylanisole** are not readily available in published literature.[\[6\]](#)

Experimental Protocols for Hazard Determination

While specific experimental reports for this compound are not public, the hazard classifications are typically determined using standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals.

- Skin Irritation (OECD Test Guideline 404): This test evaluates the potential for a substance to cause reversible inflammatory changes to the skin.[\[7\]](#) A single dose of the substance is applied to the skin of a test animal (historically the albino rabbit) for a set period (e.g., 4 hours).[\[8\]](#) The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 60 minutes, 24, 48, and 72 hours) after patch removal.[\[7\]](#) The severity and reversibility of the skin reactions determine the classification.[\[8\]](#)
- Eye Irritation (OECD Test Guideline 405): This guideline assesses the potential for a substance to produce reversible or irreversible changes in the eye.[\[9\]](#)[\[10\]](#) A single dose is applied to the conjunctival sac of one eye in an animal (typically an albino rabbit), with the other eye serving as a control.[\[11\]](#) The eyes are examined for effects on the cornea, iris, and conjunctiva at specified intervals for up to 21 days to assess the severity and reversibility of any damage.[\[10\]](#) A tiered testing strategy, including in vitro methods, is recommended to minimize animal use.[\[12\]](#)

- In Vitro Alternatives (OECD TGs 431 & 439): Modern safety testing emphasizes non-animal methods. The In Vitro Skin Corrosion Test (OECD TG 431) uses a reconstructed human epidermis (RhE) model to identify corrosive chemicals by measuring cell viability after exposure.[13][14] Similarly, the In Vitro Skin Irritation Test (OECD TG 439) uses an RhE model to distinguish irritants from non-irritants.[15] These methods are crucial components of a weight-of-evidence approach to classification.[13]



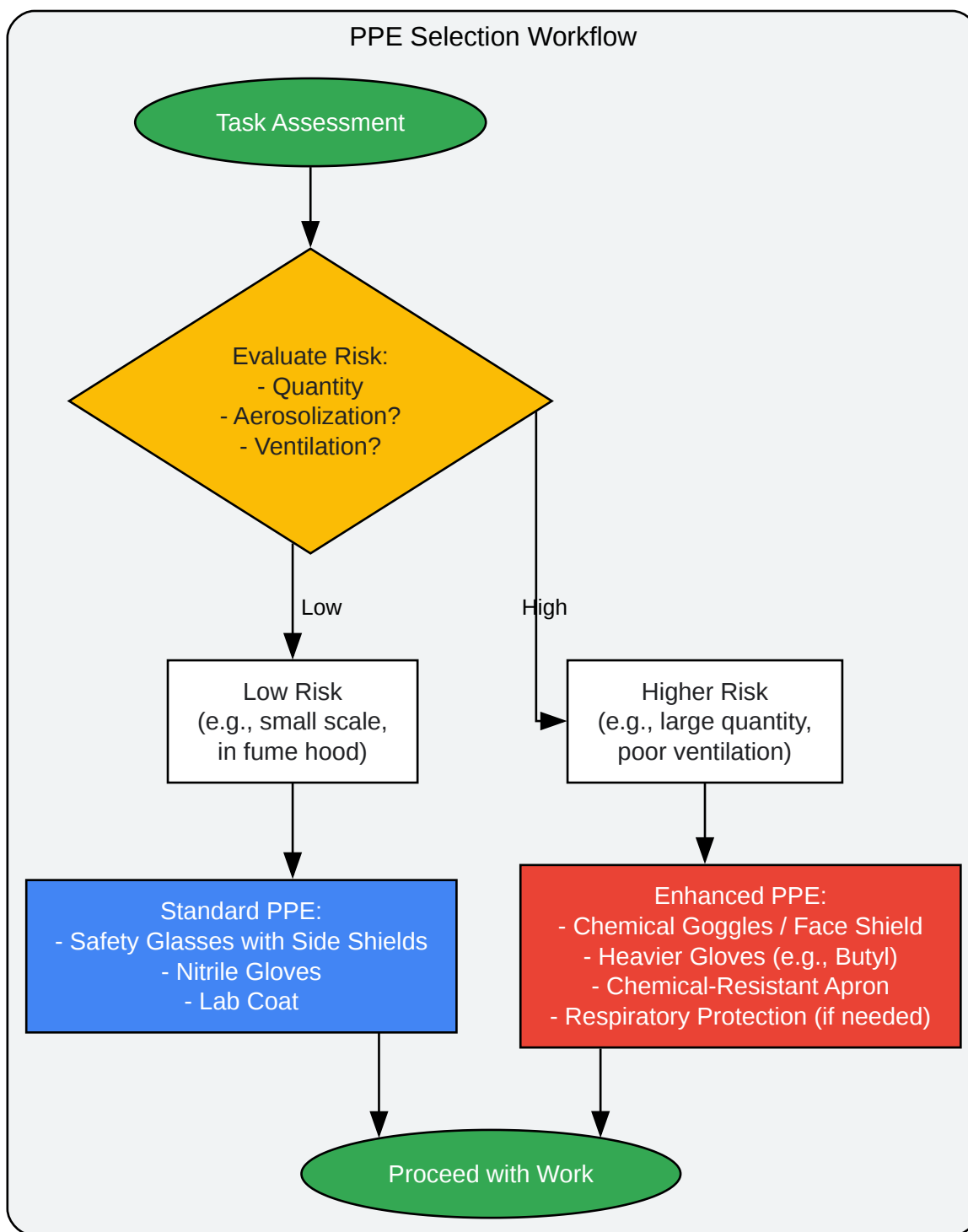
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Caption: A generalized workflow for toxicological hazard assessment.

Safe Handling and Exposure Control

Proper handling procedures are critical to minimize risk when working with **2,3,5-Trimethylanisole**.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. Eyewash stations and safety showers must be readily accessible.
- Personal Protective Equipment (PPE): The selection of PPE is dependent on the nature and scale of the work being performed.



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Caption: Decision workflow for selecting appropriate PPE.

- **Safe Handling & Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling. Keep containers tightly closed when not in use. Avoid reaction with strong oxidizing agents to prevent fire or explosion.^[1]
- **Storage:** Store in a cool, dry, and well-ventilated place away from heat and ignition sources. ^[1] Keep containers sealed to prevent moisture contamination and release of vapors.

Emergency Procedures

First Aid Measures

Immediate action is required in case of accidental exposure.

Table 4: First Aid Procedures for **2,3,5-Trimethylanisole** Exposure

Exposure Route	First Aid Instructions
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. If eye irritation persists, get medical advice/attention.
Skin Contact	Take off immediately all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, seek medical advice.
Inhalation	Remove person to fresh air and keep comfortable for breathing. If feeling unwell, seek medical advice.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek medical advice/attention.

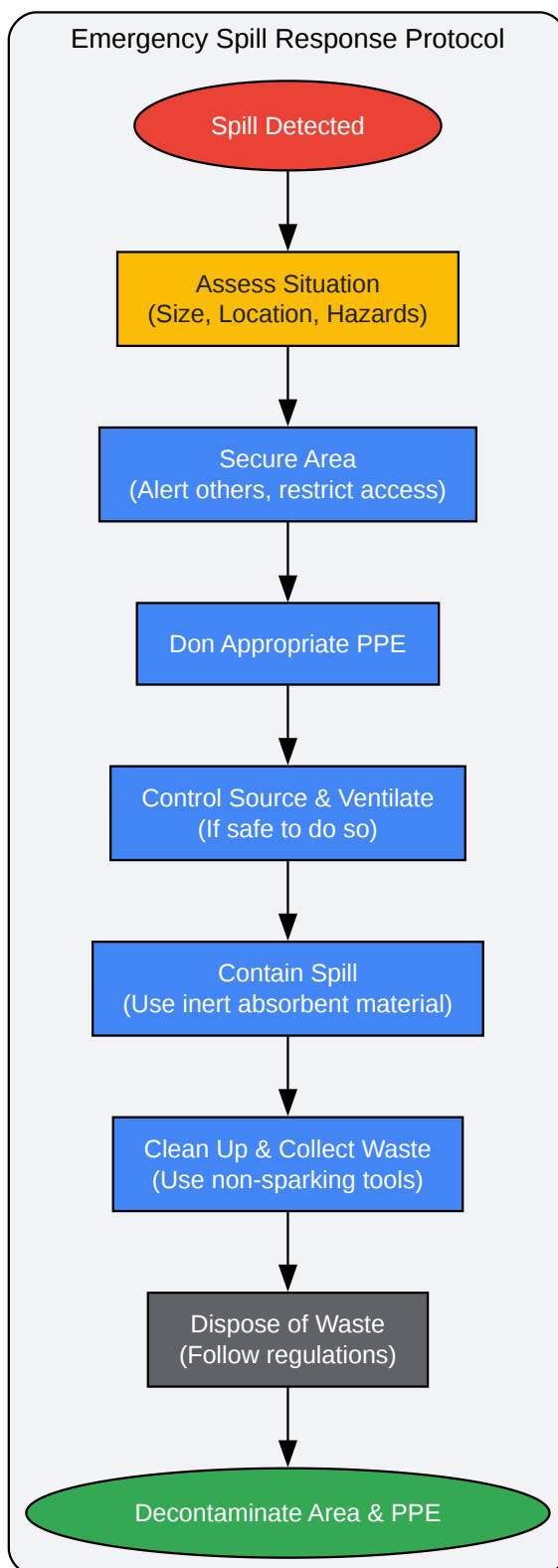
Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical powder, alcohol-resistant foam, water spray, or carbon dioxide (CO₂).

- **Specific Hazards:** The substance is combustible. Vapors may be heavier than air and could travel to an ignition source.
- **Protective Equipment:** Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel from the area. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors and prevent contact with skin and eyes.
- **Environmental Precautions:** Prevent the chemical from entering drains or waterways.
- **Containment and Cleanup:** Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite). Collect the material using non-sparking tools and place it in a suitable, labeled container for disposal according to local regulations.



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Caption: Step-by-step protocol for responding to an accidental spill.

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